

An In-depth Technical Guide to 22-Hydroxy Mifepristone-d6

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 22-Hydroxy Mifepristone-d6

Cat. No.: B15612887

[Get Quote](#)

This technical guide provides a comprehensive overview of **22-Hydroxy Mifepristone-d6**, a deuterated metabolite of Mifepristone. It is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical structure, biological activity through receptor signaling pathways, and analytical methodologies.

Chemical Structure and Properties

22-Hydroxy Mifepristone-d6 is the stable isotope-labeled form of 22-Hydroxy Mifepristone, a primary metabolite of Mifepristone (also known as RU-486). The deuterium labeling makes it an ideal internal standard for quantitative analysis by mass spectrometry.

Chemical Structure:

The chemical structure of **22-Hydroxy Mifepristone-d6** is characterized by a steroid backbone with key functional groups that determine its biological activity. The six deuterium atoms are located on the two methyl groups of the dimethylamino functional group at the C-11 position.

(11 β ,17 β)-11-[4-(Dimethylamino-d6)phenyl]-17-hydroxy-17-(3-hydroxy-1-propyn-1-yl)estra-4,9-dien-3-one

Chemical Properties:

The key chemical properties of **22-Hydroxy Mifepristone-d6** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C29H29D6NO3	[1]
Molecular Weight	451.63 g/mol	N/A
Parent Drug	Mifepristone	[2]
Unlabeled CAS Number	105012-15-5	N/A
Appearance	Solid	[3]
Solubility	Soluble in methanol, chloroform, and acetone; poorly soluble in water	[N/A]

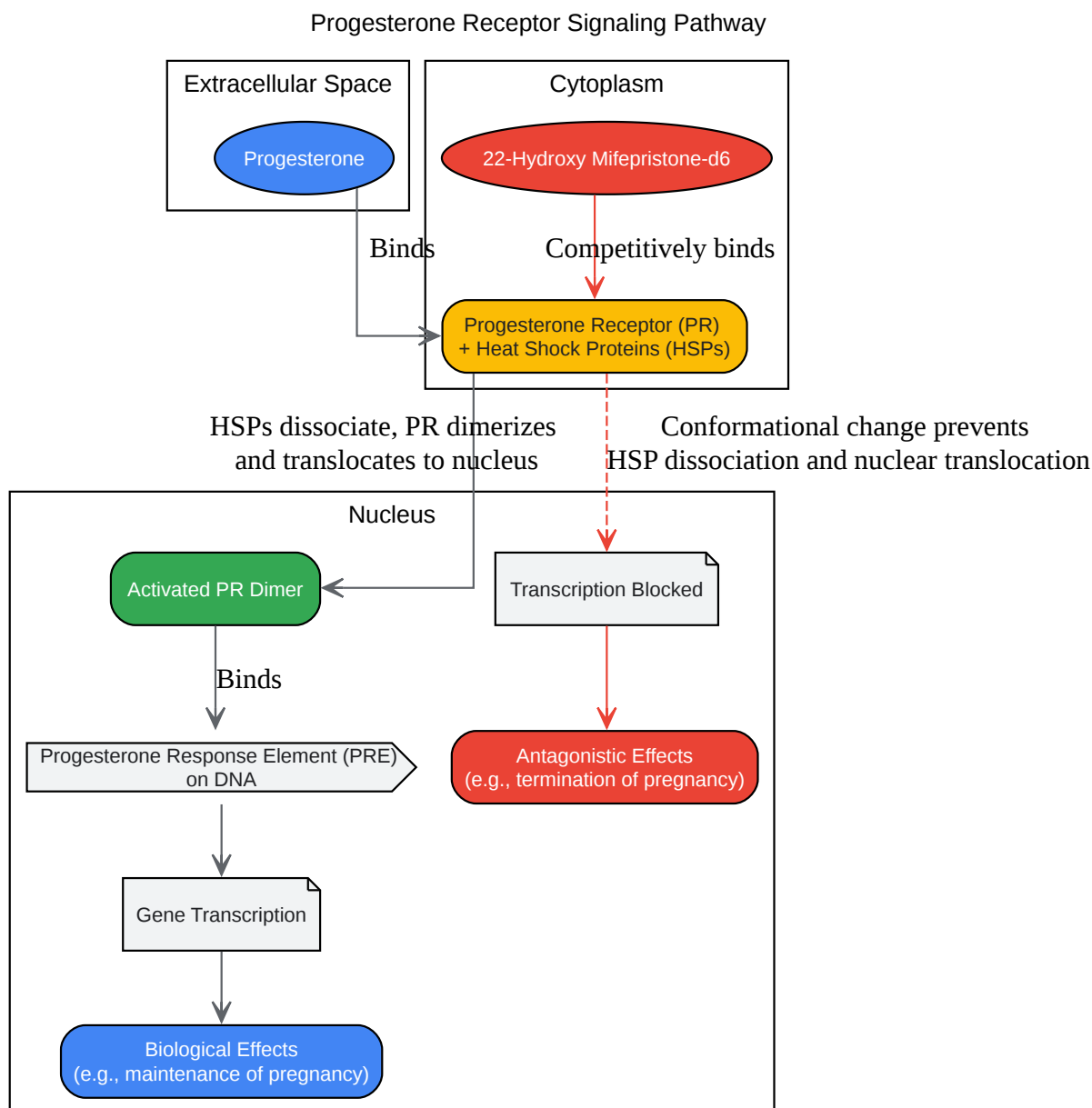
Biological Activity and Signaling Pathways

Mifepristone and its metabolites, including 22-Hydroxy Mifepristone, exert their biological effects primarily by acting as antagonists at the progesterone receptor (PR) and the glucocorticoid receptor (GR).[4] These receptors are members of the nuclear receptor superfamily and act as ligand-dependent transcription factors.

Progesterone Receptor (PR) Signaling Pathway

Progesterone is essential for the establishment and maintenance of pregnancy. Mifepristone and its metabolites competitively bind to the PR, blocking the action of progesterone. This leads to the breakdown of the uterine lining and sensitizes the uterus to prostaglandins, ultimately resulting in the termination of pregnancy.

Below is a diagram illustrating the progesterone receptor signaling pathway and the antagonistic action of 22-Hydroxy Mifepristone.



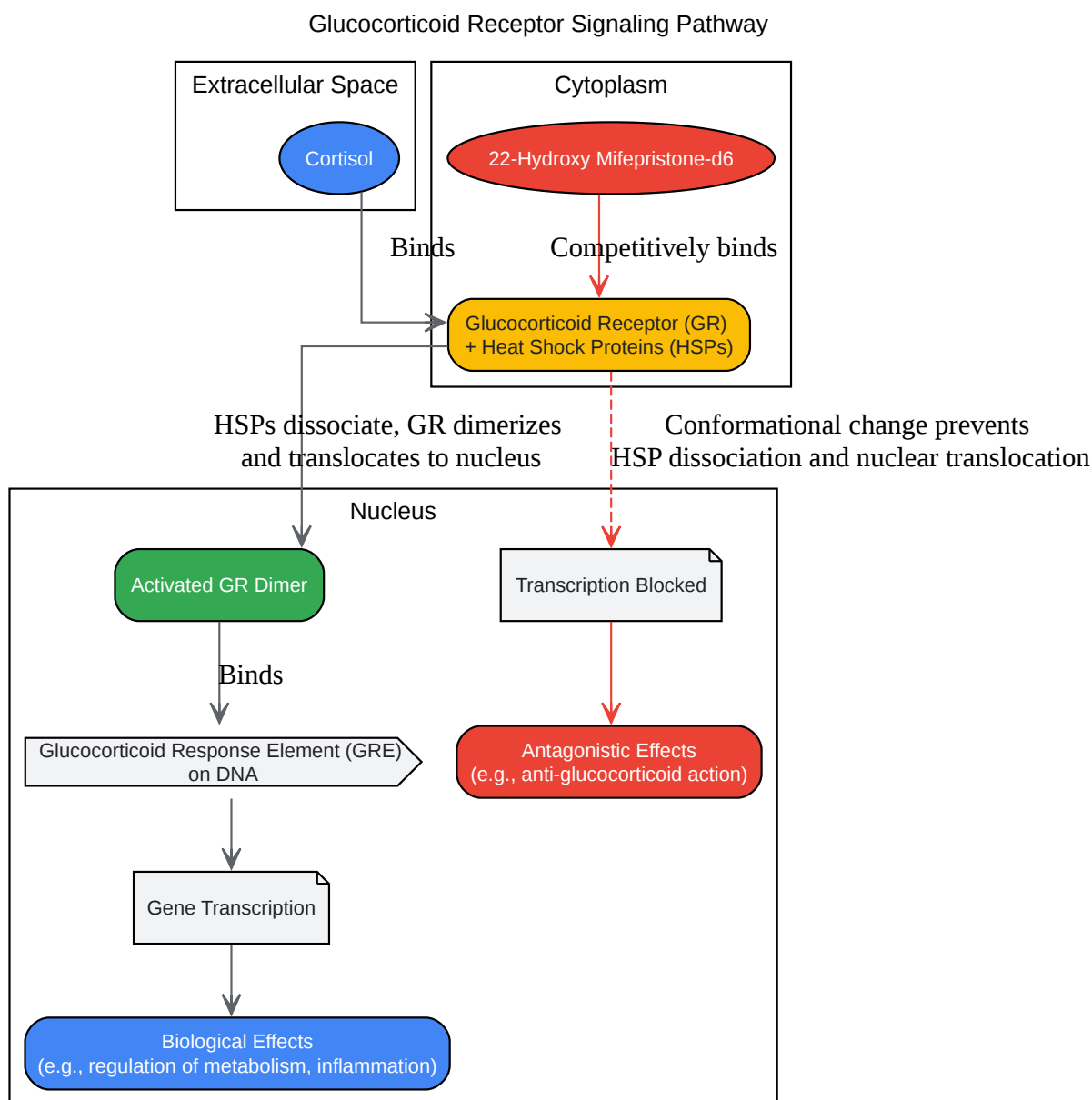
[Click to download full resolution via product page](#)

Caption: Progesterone Receptor Signaling and Antagonism by **22-Hydroxy Mifepristone-d6**.

Glucocorticoid Receptor (GR) Signaling Pathway

Mifepristone is also a potent antagonist of the glucocorticoid receptor. This property is utilized in the treatment of Cushing's syndrome, a condition characterized by an excess of the stress hormone cortisol. By blocking the GR, mifepristone can alleviate the symptoms of hypercortisolism.

The signaling pathway of the glucocorticoid receptor and its inhibition by 22-Hydroxy Mifepristone is depicted below.



[Click to download full resolution via product page](#)

Caption: Glucocorticoid Receptor Signaling and Antagonism by **22-Hydroxy Mifepristone-d6**.

Experimental Protocols

This section details the methodologies for the synthesis and analysis of **22-Hydroxy Mifepristone-d6**.

Synthesis of 22-Hydroxy Mifepristone-d6

A specific, publicly available, step-by-step synthesis protocol for **22-Hydroxy Mifepristone-d6** is not readily found in the scientific literature. However, a general strategy for the synthesis of deuterated mifepristone analogs can be inferred from established methods for isotopic labeling and mifepristone synthesis.^{[5][6]}

The synthesis would likely involve the following key steps:

- **Synthesis of Deuterated Precursor:** The synthesis would begin with the preparation of a deuterated precursor, specifically 4-(dimethylamino-d6)aniline. This can be achieved through methods such as reductive amination of aniline with paraformaldehyde-d2 in the presence of a reducing agent, or by methylation of aniline with a deuterated methylating agent (e.g., iodomethane-d3).
- **Grignard Reaction:** The deuterated aniline derivative would then be converted into a Grignard reagent.
- **Conjugate Addition:** This Grignard reagent would be reacted with a suitable steroid intermediate, such as an enone, via a copper-catalyzed conjugate addition to introduce the deuterated dimethylaminophenyl group at the 11 β position.
- **Introduction of the C-17 Side Chain:** The propynyl group at the C-17 position is typically introduced via reaction with a propynyl Grignard reagent or a similar nucleophile.
- **Hydroxylation:** The final step would be the hydroxylation at the 22-position of the propynyl side chain.

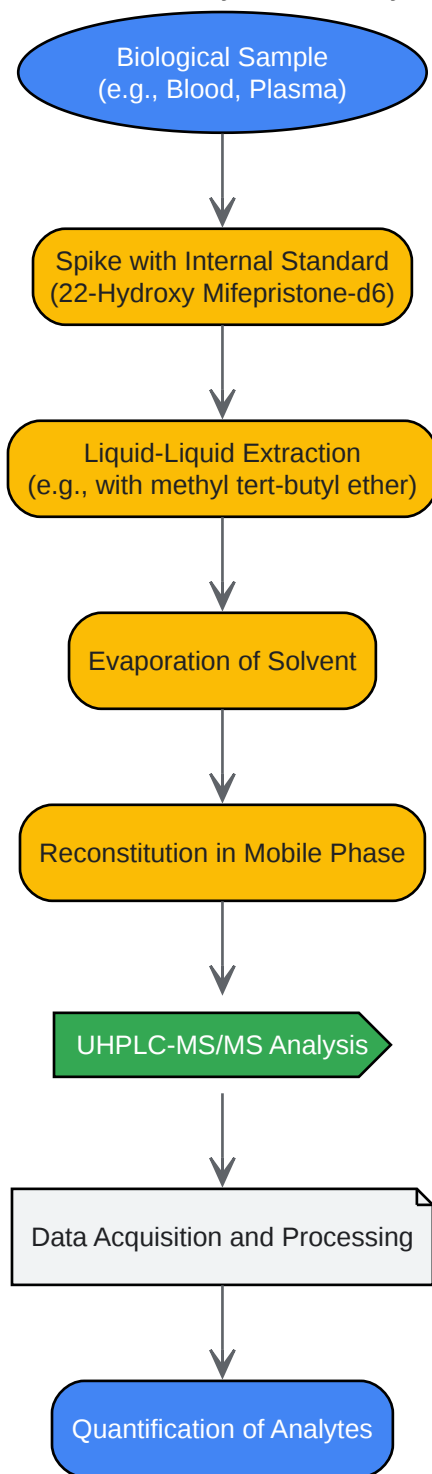
Analysis by Ultra-High-Performance Liquid Chromatography-Tandem Mass Spectrometry (UHPLC-MS/MS)

A validated UHPLC-MS/MS method for the simultaneous determination of mifepristone and its metabolites, including 22-Hydroxy Mifepristone, in human blood has been described.^{[7][8][9]} This method is highly sensitive and specific, making it suitable for pharmacokinetic and toxicological studies.

Experimental Workflow:

The overall workflow for the analysis of 22-Hydroxy Mifepristone in a biological sample is outlined in the diagram below.

Experimental Workflow for Analysis of 22-Hydroxy Mifepristone

[Click to download full resolution via product page](#)

Caption: Workflow for the quantitative analysis of 22-Hydroxy Mifepristone.

Detailed UHPLC-MS/MS Parameters:

The following table summarizes the key parameters for the UHPLC-MS/MS analysis, based on the published method.^{[7][8][9]}

Parameter	Value
UHPLC System	Shimadzu Nexera X2 or equivalent
Column	Kinetex F5 (100 x 2.1 mm, 2.6 µm)
Mobile Phase A	10 mM ammonium formate with 0.1% formic acid in water
Mobile Phase B	0.1% formic acid in acetonitrile
Flow Rate	0.4 mL/min
Gradient	0 min, 5% B; 12 min, 98% B; 14 min, 98% B; 15 min, 5% B; 20 min, 5% B
Injection Volume	2 µL
Mass Spectrometer	Triple quadrupole (e.g., Shimadzu LCMS 8050)
Ionization Mode	Electrospray Ionization (ESI), Positive
Scan Type	Multiple Reaction Monitoring (MRM)
Precursor Ion (m/z)	446.3
Product Ions (m/z)	134.1, 372.2, 428.2
Internal Standard	22-Hydroxy Mifepristone-d6

Sample Preparation Protocol:

- To 200 µL of the biological sample (e.g., whole blood), add 20 µL of the internal standard solution (**22-Hydroxy Mifepristone-d6** in methanol).
- Add 200 µL of 0.5 M ammonium carbonate buffer (pH 9.0).

- Perform liquid-liquid extraction by adding 2 mL of methyl tert-butyl ether and vortexing for 10 minutes.
- Centrifuge at 4000 rpm for 10 minutes.
- Transfer the organic layer to a clean tube and evaporate to dryness under a stream of nitrogen at 40°C.
- Reconstitute the residue in 100 µL of the initial mobile phase.
- Inject 2 µL into the UHPLC-MS/MS system.

Quantitative Data Summary:

The following table presents a summary of the quantitative performance of the described analytical method.[\[7\]](#)[\[8\]](#)[\[9\]](#)

Parameter	22-Hydroxy Mifepristone
Linear Range	0.5 - 1000 ng/mL
Limit of Quantification (LOQ)	0.5 ng/mL
Recovery	98.5 - 103.2%
Matrix Effect	-2.5 to 3.8%
Intra-day Precision (%RSD)	< 5.2%
Inter-day Precision (%RSD)	< 6.8%

Conclusion

22-Hydroxy Mifepristone-d6 is a critical tool for the accurate quantification of the primary metabolite of Mifepristone in biological matrices. Understanding its chemical properties, mechanism of action through progesterone and glucocorticoid receptor antagonism, and the detailed analytical methods for its detection are essential for researchers in pharmacology, toxicology, and drug development. This guide provides a foundational resource for professionals working with this important compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. (11 β ,17 β)-11-[4-(Dimethylamino-d₆)phenyl]-17-hydroxy-17-(3-hydroxy-1-propyn-1-yl)-estra-4,9-dien-3-one Archives - Acanthus Research [acanthusresearch.com]
- 2. 11 β -[p-(Dimethylamino)phenyl]-17 β -hydroxy-17-(1-propynyl)estra-4,9-dien-3-one Archives - Acanthus Research [acanthusresearch.com]
- 3. (11 β ,17 β)-11-[4-(Dimethylamino)phenyl]-17-hydroxy-17-(1-pr... [cymitquimica.com]
- 4. macmillan.princeton.edu [macmillan.princeton.edu]
- 5. Synthesis of deuterium-labeled 17-hydroxyprogesterone suitable as an internal standard for isotope dilution mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Synthesis of metapristone through an efficient N-demethylation of mifepristone - RSC Advances (RSC Publishing) [pubs.rsc.org]
- 7. Determination of Mifepristone (RU-486) and Its Metabolites in Maternal Blood Sample after Pharmacological Abortion - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Determination of Mifepristone (RU-486) and Its Metabolites in Maternal Blood Sample after Pharmacological Abortion - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [An In-depth Technical Guide to 22-Hydroxy Mifepristone-d₆]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15612887/docs#an-in-depth-technical-guide-to-22-hydroxy-mifepristone-d6>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)